# troubleshooting low fluorescence with 680SIR

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***Compound of Interest***

*Compound Name:* *680SIR*

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Technical Support Center: Troubleshooting Low Fluorescence with **680SIR**

## Executive Summary: The 680SIR System

**680SIR** (also referenced as SiR680) is a silicon-rhodamine-based near-infrared (NIR) fluorophore designed for high-resolution live-cell imaging, including STED nanoscopy.[1] Unlike standard far-red dyes (e.g., Cy5, SiR-Actin/Tubulin), **680SIR** is red-shifted and fluorogenic.

The Core Problem: Users frequently experience "low fluorescence" because they treat **680SIR** like a standard Cy5 dye.

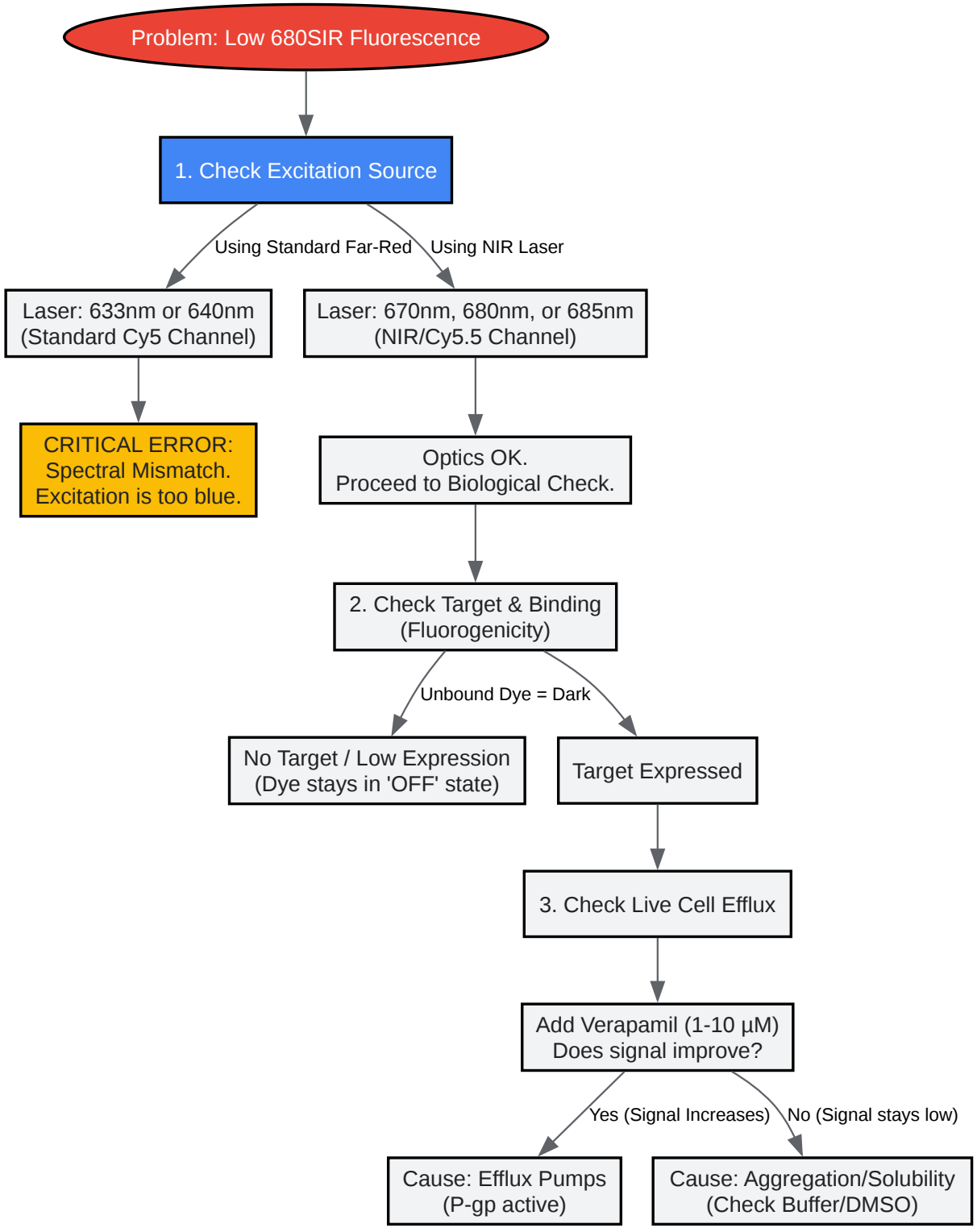
- Standard SiR (SiR650): Excitation ~650 nm | Emission ~670 nm.
- **680SIR**: Excitation ~680 nm | Emission ~700 nm.

If you excite **680SIR** with a standard 633/640 nm laser, you are hitting the "tail" of its absorption spectrum, resulting in <15% efficiency and dim signal.

## Part 1: Diagnostic Workflow

Before altering your biological protocol, validate your optical configuration. Use this logic tree to identify the root cause of low signal.

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Figure 1: Diagnostic logic tree for isolating optical vs. biological causes of low fluorescence in **680SIR** experiments.

# Part 2: Technical Deep Dive & Solutions

## Issue 1: Spectral Mismatch (The "Cy5 Trap")

Diagnosis: You are using a standard "Cy5" or "Far-Red" filter set (Excitation 630–650 nm). Mechanism: **680SIR** has an absorption maximum at 679 nm. A 640 nm laser excites the dye at the very edge of its absorption curve. Solution:

- Switch Lasers: Use a 670 nm, 680 nm, or 685 nm laser (often found in "Cy5.5", "Alexa 680", or "NIR" filter cubes).
- Emission Filter: Ensure your emission filter collects light from 690–740 nm. A standard 660/20 nm bandpass filter will block almost all **680SIR** fluorescence.

| **Property** | **Standard SiR (SiR-Actin/Tubulin)** | 680SIR (SiR680) |
|---|---|---|
| Excitation Max | 652 nm | 679 nm |
| Emission Max | 674 nm | 697 nm |
| Ideal Laser | 633 nm / 640 nm | 670 nm / 685 nm |
| Visual Color | Far-Red | Near-Infrared (Invisible) |

## Issue 2: The Fluorogenic "OFF" State

Diagnosis: You see no signal in the vial or media, or low background in cells, and assume the dye is degraded. Mechanism: **680SIR** utilizes a spirocyclization switch. In aqueous solution (PBS, media), the molecule adopts a closed, non-fluorescent lactone form (the "OFF" state). It only converts to the fluorescent zwitterionic form (the "ON" state) when it binds to its specific target (e.g., HaloTag, SNAP-tag, or cytoskeleton). Solution:

- Do Not Trust Visual Inspection: The stock solution should appear pale or colorless compared to standard dyes.

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- Verify Target Expression: If your SNAP-tag or HaloTag protein is not expressing, the dye will remain in the "OFF" state and appear invisible. Always use a transfected positive control.

## Issue 3: Efflux Pumps in Live Cells

Diagnosis: Signal is visible in fixed cells but absent/weak in live cells. Mechanism: Silicon rhodamine dyes are hydrophobic and can be substrates for P-glycoprotein (P-gp) efflux pumps, which actively transport the dye out of the cell before it can bind. Solution:

- Add Verapamil: Supplement the imaging media with 1–10 µM Verapamil (a broad-spectrum efflux inhibitor).
- Alternative: Use cell lines with low efflux pump expression (e.g., U2OS is often better than HeLa for some probes, though HeLa is standard).

# Part 3: Optimized Staining Protocol

Application: Live-cell imaging of intracellular targets (SNAP/Halo fusions or Cytoskeleton).[2]

Reagents:

- **680SIR** Probe (Stock: 1 mM in DMSO).
- Verapamil (Stock: 10 mM in DMSO).
- Live Cell Imaging Solution (LCIS) or Phenol-red free media.

Step-by-Step:

- Preparation:
  - Thaw **680SIR** stock and Verapamil.
  - Note: Keep **680SIR** protected from light, though it is generally photostable.
- Dilution (The Staining Solution):
  - Dilute **680SIR** to 0.5 – 2 µM in pre-warmed media.

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- Crucial: Add Verapamil to a final concentration of 10 µM.
- Example: For 1 mL media, add 1 µL **680SIR** (1 mM) + 1 µL Verapamil (10 mM).

- Incubation:
  - Replace cell culture media with the Staining Solution.
  - Incubate for 1 – 2 hours at 37°C / 5% $CO_2$.
  - Tip: **680SIR** equilibrates slower than smaller dyes; 30 mins is often insufficient.
- Washing (Optional but Recommended for **680SIR**):
  - While SiR probes are "wash-free" due to fluorogenicity, **680SIR** can have higher background in the NIR channel.
  - Wash 1x with warm LCIS containing Verapamil.
- Imaging:
  - Transfer to microscope stage (maintain 37°C if possible).
  - Excitation: 670–685 nm.
  - Emission: 700–750 nm.

# Part 4: Frequently Asked Questions (FAQ)

Q: Can I use **680SIR** with GFP and standard SiR-Actin? A: Yes. **680SIR** (Em 700nm) is spectrally distinct from GFP (Em 510nm) and standard SiR-Actin (Em 670nm), provided you have a 685nm laser and appropriate filters to separate the far-red (SiR) from the NIR (**680SIR**). If you only have a 640nm laser, you cannot separate SiR-Actin and **680SIR** effectively.

Q: My fixed cells look great, but live cells are dim. Why? A: This confirms the dye is intact and your optics are likely okay (if signal is strong in fixed). The issue is efflux. Live cells pump the dye out. Fixation destroys the pumps. Use Verapamil in live cells.[3]

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Q: Is **680SIR** compatible with STED? A: Yes, it is excellent for STED. Use a depletion laser at 775 nm or 810 nm. Note that **680SIR** is often superior to standard SiR for 775nm STED due to better spectral separation from the depletion line.

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